

Technical Support Center: 4-Methoxy-4-methyl-2-pentanol (MMP)

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Compound of Interest

Compound Name: 4-Methoxy-4-methyl-2-pentanol

CAS No.: 141-73-1

Cat. No.: B086042

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Executive Technical Overview

4-Methoxy-4-methyl-2-pentanol (CAS: 141-73-1), commercially known as Pent-Oxol, is a glycol ether-alcohol solvent valued for its dual functionality.^{[1][2]} It possesses a secondary alcohol at position C2 and a tertiary ether (methoxy group) at position C4.^[1]

While it exhibits excellent solvency for resins and high boiling point stability, its unique structure creates two distinct vulnerability vectors:

- **Oxidative Instability:** The secondary alcohol is susceptible to oxidation, forming the ketone analogue (Pent-Oxone).^[1]
- **Acid Lability:** The tertiary ether linkage is chemically fragile.^[1] Unlike primary or secondary ethers, the tertiary methoxy group can undergo rapid acid-catalyzed demethanolation, leading to alkene formation.^[1]

This guide addresses these pathways through a troubleshooting framework designed for researchers observing unexpected assay loss or impurity formation.

Interactive Troubleshooting Guide (Q&A)

Category A: Impurity Profiling & Chromatography Issues

Q1: I am seeing a new peak in my GC chromatogram with a retention time slightly lower than MMP. Mass spec shows a molecular weight of 130 Da (M-2).[1] What is this?

Diagnosis: Oxidative Degradation. You are likely observing the conversion of the secondary alcohol to a ketone.[1]

- Mechanism: In the presence of air (oxygen) and trace metal catalysts (or radical initiators), the C2-hydroxyl group oxidizes to form 4-Methoxy-4-methyl-2-pentanone (Pent-Oxone).[1]
- Confirmation: Check your IR spectrum. The appearance of a strong carbonyl stretch around 1715 cm^{-1} confirms the ketone.[1]
- Corrective Action:
 - Store MMP under an inert atmosphere (Nitrogen or Argon).[1]
 - Add antioxidants (e.g., BHT) if the application permits.
 - Check for metal contamination in your storage vessels, which catalyzes this oxidation.[1]

Q2: My assay purity is dropping in an acidic formulation ($\text{pH} < 4$), and I detect methanol in the headspace. What is happening?

Diagnosis: Acid-Catalyzed Demethanolation (Ether Cleavage).[1]

- Mechanism: The methoxy group is attached to a tertiary carbon.[1] In acidic media, the ether oxygen protonates, making methanol a good leaving group. This generates a stable tertiary carbocation, which rapidly eliminates a proton to form an alkene (typically 4-methylpent-3-en-2-ol).[1]
- Key Indicator: The presence of methanol (detectable by headspace GC) is the "smoking gun" for this pathway.
- Corrective Action:
 - Buffer your aqueous phase to $\text{pH} > 5$.[1]
 - Avoid strong Lewis acids in synthesis steps involving MMP.[1]

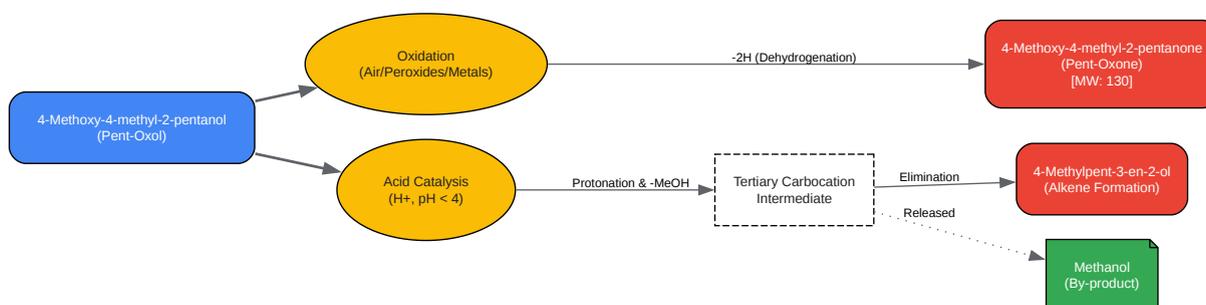
Q3: During high-temperature distillation (>150°C), I see "ghost peaks" and a drop in recovery. Is MMP thermally unstable?

Diagnosis: Thermal Elimination.

- Mechanism: While MMP is generally stable, prolonged exposure to temperatures near its boiling point (163°C), especially in the presence of slightly acidic surfaces (like un-silylated glass wool or active sites in the GC liner), can induce thermal dehydration or methanol elimination.
- Troubleshooting:
 - Use deactivated GC liners.[1]
 - Lower the injector port temperature if possible.[1]
 - Ensure the distillation pot is free of acidic residues.[1]

Degradation Pathways Visualization

The following diagram maps the degradation logic, branching based on environmental stressors (Oxidative vs. Acidic).



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Caption: Figure 1. Divergent degradation pathways of MMP. The oxidative route yields a ketone, while the acidic route cleaves the ether to form an alkene and methanol.

Experimental Protocols for Stability Validation

To validate the stability of MMP in your specific matrix, perform this forced degradation study.

Protocol: Forced Degradation Profiling

Objective: Determine the dominant degradation vector (Oxidative vs. Acidic) for MMP in a new formulation.

Materials:

- MMP Reference Standard (>98% purity).[1]
- 1N HCl and 1N NaOH.[1]
- 30% Hydrogen Peroxide (ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted">).
- GC-MS or HPLC-UV/RI system.[1]

Workflow:

- Preparation: Prepare a 1 mg/mL stock solution of MMP in Acetonitrile.
- Stress Conditions:
 - Acid Stress: Mix 1 mL Stock + 1 mL 0.1N HCl.[1] Heat at 60°C for 4 hours.
 - Base Stress: Mix 1 mL Stock + 1 mL 0.1N NaOH. Heat at 60°C for 4 hours.
 - Oxidative Stress: Mix 1 mL Stock + 1 mL 3% ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted"> . Store at RT for 24 hours.[1]

- Control: 1 mL Stock + 1 mL Water.[1] Store at 4°C.[1]
- Analysis: Neutralize acid/base samples. Inject all samples into GC-MS.[1]
- Evaluation Criteria:

Stress Condition	Expected Degradant	Mass Spec Signature (m/z)	Mechanism
Acidic	4-Methylpent-3-en-2-ol	100 (Parent), 85 (Loss of Me)	Ether Cleavage (Demethanolation)
Oxidative	Pent-Oxone	130 (Parent), 43 (Acetyl)	Alcohol Oxidation
Basic	None (Generally Stable)	132 (Parent)	MMP is resistant to base hydrolysis

Quantitative Data & Properties

Use the following data to identify peaks and validate analytical methods.

Table 1: Physicochemical & MS Properties

Compound	Common Name	MW (g/mol)	Key MS Fragments (m/z)	Boiling Point
4-Methoxy-4-methyl-2-pentanol	Pent-Oxol	132.20	117 (M-15), 101 (M-31), 59	~164°C
4-Methoxy-4-methyl-2-pentanone	Pent-Oxone	130.19	115 (M-15), 43 (Acetyl)	156°C
4-Methylpent-3-en-2-ol	(Degradant)	100.16	85 (M-15), 82 (M-18)	~130°C

Note: The "Loss of 31" (Methoxy) is a characteristic fragmentation for MMP in Mass Spectrometry.

FAQ: Storage and Handling

Q: Can I store MMP in carbon steel containers? A: While generally compatible, carbon steel can sometimes contain surface iron oxides that act as weak Lewis acids or radical initiators.[1] For high-purity applications (e.g., API synthesis), Stainless Steel (304/316) or HDPE containers are recommended to prevent metal-catalyzed oxidation.[1]

Q: Is MMP hygroscopic? A: Yes, moderately.[1] The hydroxyl group can hydrogen bond with water.[1] Water uptake does not degrade the molecule chemically but can hydrolyze the ether if the pH drops over time (autocatalysis). Keep containers tightly sealed.

Q: Why does the SDS mention "Peroxide Former"? A: Like many ethers, the methoxy group adjacent to a tertiary carbon can form peroxides upon prolonged exposure to air, although it is less prone to this than secondary ethers (like diethyl ether). Periodic testing for peroxides using starch-iodide paper is required for bottles stored >12 months.[1]

References

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Sources

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